

# Commercial availability and suppliers of 7'-Hydroxy ABA-d2

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Compound of Interest

Compound Name: 7'-Hydroxy ABA-d2

Cat. No.: B15139946

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# A Technical Guide to 7'-Hydroxy ABA-d2 for Researchers

This technical guide provides an in-depth overview of 7'-Hydroxy Abscisic Acid-d2 (**7'-Hydroxy ABA-d2**), a deuterated metabolite of the plant hormone Abscisic Acid (ABA). This document is intended for researchers, scientists, and drug development professionals interested in utilizing this stable isotope-labeled compound for metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis.

## **Commercial Availability and Suppliers**

**7'-Hydroxy ABA-d2** is a specialized chemical available from a limited number of suppliers. The primary identified commercial source is MedChemExpress.

Table 1: Supplier Information for 7'-Hydroxy ABA-d2

Supplier	Product Name	Catalog Number	CAS Number	Additional Information
MedChemExpres s	7'-Hydroxy ABA- d2	HY-111975S1	865875-19-0	For research use only.[1][2]

Table 2: Physicochemical Properties of 7'-Hydroxy ABA-d2



Property	Value	Source
Molecular Formula	C15H18D2O5	MedChemExpress
Molecular Weight	282.33 g/mol	MedChemExpress
Labeled Atom	Deuterium ( <sup>2</sup> H, D)	MedChemExpress
Unlabeled CAS	91897-25-5	MedChemExpress

#### Quantitative Data:

Quantitative data such as purity, available quantities, and pricing are typically not publicly listed and are subject to batch-specific variations. Researchers are advised to request a Certificate of Analysis (CoA) and a price quote directly from the supplier.

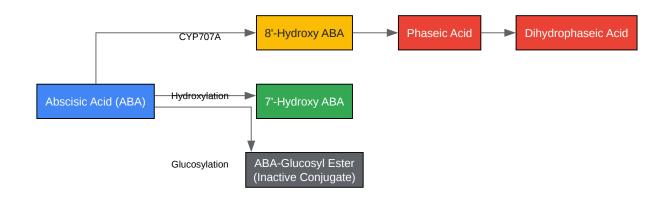
# Abscisic Acid Metabolism and the Role of 7'-Hydroxylation

Abscisic acid (ABA) is a key phytohormone that regulates various aspects of plant growth, development, and stress responses. The concentration of active ABA is tightly controlled through a balance of biosynthesis and catabolism.[3][4] One of the catabolic pathways for ABA is hydroxylation at the 7'-position of the cyclohexene ring, leading to the formation of 7'-Hydroxy ABA.[3] This metabolite is generally considered to be an inactive form of the hormone.

The use of deuterated standards like **7'-Hydroxy ABA-d2** is crucial for accurately tracing and quantifying these metabolic pathways. The stable isotope label allows for precise differentiation from endogenous, unlabeled compounds in complex biological matrices when using mass spectrometry-based analytical methods.

Diagram 1: Simplified Abscisic Acid Catabolic Pathway





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Caption: Simplified overview of the major ABA catabolic pathways.

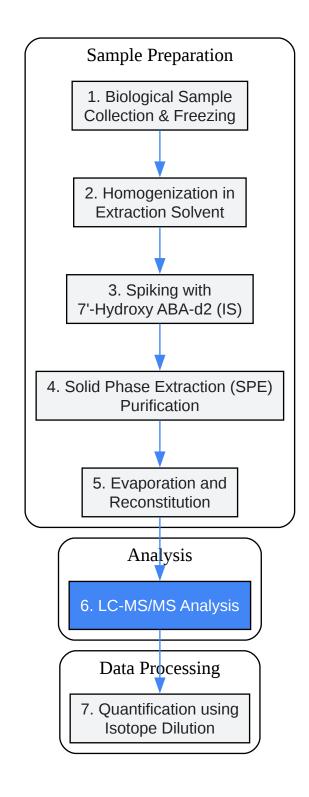
## **Experimental Protocols**

While a specific, validated protocol for the use of **7'-Hydroxy ABA-d2** is not readily available in the public domain, the following represents a general workflow for the quantification of deuterated plant hormones using Liquid Chromatography-Mass Spectrometry (LC-MS). This protocol should be optimized and validated for the specific experimental conditions and matrix.

# General Experimental Workflow for Quantification of 7'-Hydroxy ABA using 7'-Hydroxy ABA-d2 as an Internal Standard

Diagram 2: Experimental Workflow





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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Abscisic acid: Metabolism, transport, crosstalk with other plant growth regulators, and its role in heavy metal stress mitigation PMC [pmc.ncbi.nlm.nih.gov]
- 4. Abscisic acid biosynthesis and catabolism PubMed [pubmed.ncbi.nlm.nih.gov]
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